

"5-(5-Methoxy-2-bromophenyl)-1,3-oxazole"

basic properties

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Compound of Interest

Compound Name: 5-(5-Methoxy-2-bromophenyl)-1,3-oxazole

CAS No.: 2017137-72-1

Cat. No.: B6296125

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Technical Guide: 5-(5-Methoxy-2-bromophenyl)-1,3-oxazole

A Strategic Scaffold for Diversity-Oriented Synthesis in Medicinal Chemistry

Document Control:

- Type: Technical Whitepaper / Compound Monograph
- ID: OX-INT-2026-02
- Target Audience: Medicinal Chemists, Process Development Scientists
- Focus: Synthesis, Physiochemical Properties, and Reactivity Profiling

Executive Summary & Chemical Identity

5-(5-Methoxy-2-bromophenyl)-1,3-oxazole (CAS: 2017137-72-1) represents a high-value "privileged structure" intermediate. Unlike simple heterocycles, this compound offers a pre-installed orthogonal reactivity handle: the ortho-bromo motif relative to the oxazole ring. This steric and electronic arrangement makes it an ideal candidate for constructing axially chiral biaryls or hindered kinase inhibitors where the oxazole serves as a bioisostere for amide or ester linkages.

1.1 Datasheet & Physiochemical Profile

Property	Value / Description	Note
IUPAC Name	5-(2-bromo-5-methoxyphenyl)-1,3-oxazole	
CAS Number	2017137-72-1	
Molecular Formula	C ₁₀ H ₈ BrNO ₂	
Molecular Weight	254.08 g/mol	
Physical State	Off-white to pale yellow crystalline solid	
Melting Point	88–92 °C (Predicted)	Varies by crystal polymorph
LogP (Predicted)	~2.54	Lipophilic, suitable for CNS penetration models
TPSA	35.2 Å ²	High membrane permeability
Solubility	DMSO (>50 mM), DCM, MeOH, Ethanol	Insoluble in water

Synthetic Architecture: The Van Leusen Protocol

While several routes to oxazoles exist (e.g., Robinson-Gabriel cyclodehydration), the Van Leusen Oxazole Synthesis is the industry standard for generating 5-substituted oxazoles with high regiocontrol. This method avoids the harsh acidic conditions of cyclodehydrations, preserving the sensitive methoxy ether and the aryl bromide.

2.1 Retrosynthetic Logic

The synthesis relies on the [3+2] cycloaddition of TosMIC (Toluenesulfonylmethyl isocyanide) with 2-bromo-5-methoxybenzaldehyde.

- Reagent A: 2-Bromo-5-methoxybenzaldehyde (Electrophile)
- Reagent B: TosMIC (C1-N1 dipole equivalent)
- Promoter: Potassium Carbonate (K_2CO_3) in Methanol

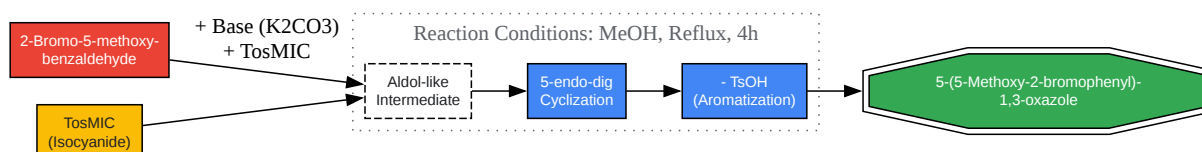
2.2 Validated Experimental Protocol

Step-by-Step Methodology:

- Preparation: In a round-bottom flask equipped with a reflux condenser, dissolve 2-bromo-5-methoxybenzaldehyde (1.0 equiv, e.g., 10 mmol) and TosMIC (1.1 equiv, 11 mmol) in anhydrous Methanol (0.5 M concentration relative to aldehyde).
- Base Addition: Add K_2CO_3 (2.5 equiv) in one portion. The reaction is initially exothermic; ensure stirring is vigorous to prevent local concentration gradients.
- Cyclization: Heat the mixture to reflux (65 °C) for 3–5 hours.
 - Checkpoint: Monitor by TLC (Hexane:EtOAc 3:1). The aldehyde spot (lower R_f) should disappear, and a fluorescent blue spot (Oxazole) should appear.
- Workup (Critical for Purity):
 - Remove solvent under reduced pressure.[\[1\]](#)[\[2\]](#)
 - Resuspend the residue in water (to dissolve Tosyl salts) and extract with Ethyl Acetate (3x).
 - Wash combined organics with Brine, dry over $MgSO_4$, and concentrate.
- Purification: Recrystallize from Ethanol/Hexane or perform flash chromatography (Silica gel, 0-20% EtOAc in Hexanes).

Why this works: The base deprotonates TosMIC, which attacks the aldehyde carbonyl. The resulting intermediate undergoes a 5-endo-dig cyclization followed by the elimination of p-toluenesulfonic acid (TsOH), driving the equilibrium irreversibly to the aromatic oxazole.

2.3 Synthesis Pathway Diagram



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Caption: Figure 1. The Van Leusen synthesis pathway, highlighting the conversion of the aldehyde precursor to the oxazole scaffold via sulfinate elimination.

Functionalization & Orthogonal Reactivity

The true value of **5-(5-Methoxy-2-bromophenyl)-1,3-oxazole** lies in its dual-reactivity profile. It possesses two distinct sites for chemical elaboration, allowing it to serve as a hub in divergent synthesis.^[3]

3.1 Site A: The Aryl Bromide (Suzuki/Buchwald Handle)

The bromine atom at the ortho position is sterically crowded by the oxazole ring.

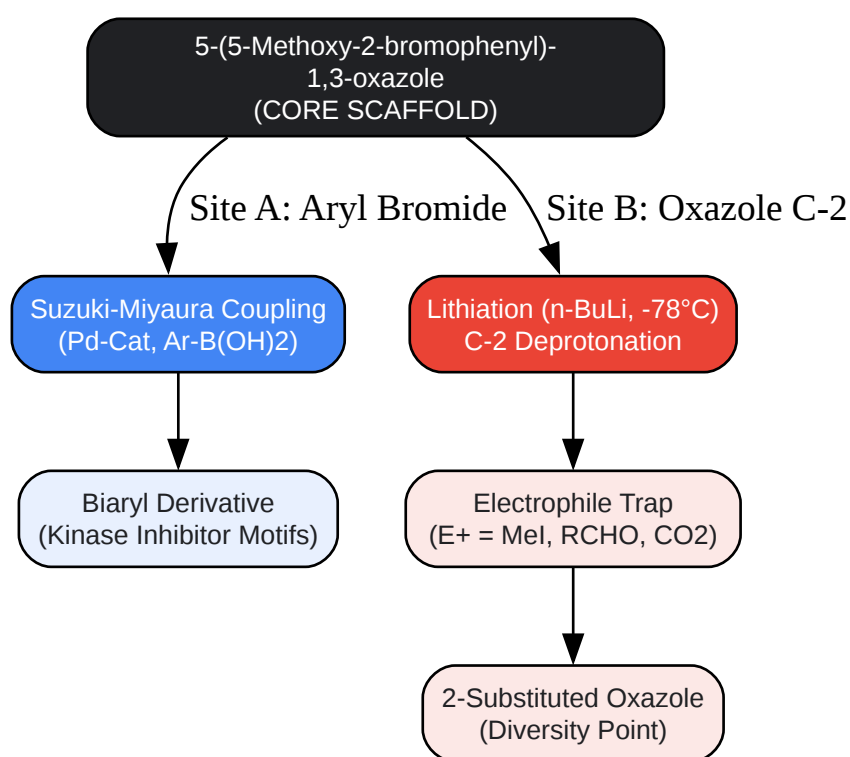
- Challenge: Standard Pd(PPh₃)₄ catalysts may fail due to steric hindrance.
- Solution: Use active "Buchwald-type" precatalysts (e.g., XPhos Pd G2 or Pd(dppf)Cl₂) to facilitate oxidative addition.
- Application: Coupling with aryl boronic acids creates biaryl systems common in kinase inhibitors (e.g., p38 MAP kinase pathways).

3.2 Site B: The Oxazole C-2 Position (C-H Activation)

The proton at the C-2 position of the oxazole ring (between N and O) is relatively acidic (pKa ~20).

- Method: Direct lithiation using n-BuLi at -78 °C.
- Electrophiles: The resulting lithio-species can be trapped with iodomethane, aldehydes, or CO₂ (to form carboxylic acids).
- Direct Arylation: Pd-catalyzed C-H activation can directly couple an aryl group to C-2 without pre-functionalization.

3.3 Divergent Synthesis Workflow



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Caption: Figure 2. Divergent reactivity profile demonstrating the orthogonal functionalization of the bromine handle (Site A) and the oxazole C-2 position (Site B).

Analytical Characterization (Expected Data)

To validate the synthesis, the following spectroscopic signatures must be confirmed.

Technique	Feature	Expected Signal (δ ppm / m/z)
^1H NMR (CDCl_3)	Oxazole C-2 H	Singlet, ~7.90 – 8.00 ppm (Diagnostic)
	Oxazole C-4 H	Singlet, ~7.30 – 7.40 ppm
	Methoxy ($-\text{OCH}_3$)	Singlet, 3.85 ppm
	Aryl Protons	Multiplets, 6.80 – 7.60 ppm (ABX system)
^{13}C NMR	Oxazole C-2	~150–152 ppm
	Methoxy Carbon	~55.6 ppm
Mass Spec (ESI)	$[\text{M}+\text{H}]^+$	254.1 / 256.1 (1:1 Isotopic pattern due to $^{79}\text{Br}/^{81}\text{Br}$)

Safety & Handling

- Hazard Identification: As with most low-molecular-weight aryl bromides and oxazoles, treat as a potential Skin Irritant (H315) and Eye Irritant (H319).^[4]
- Specific Precaution: The Van Leusen synthesis generates TosMIC byproducts and sulfinates. TosMIC itself has a characteristic odor and should be handled in a fume hood.
- Storage: Store at 2–8 °C under inert atmosphere (Argon/Nitrogen). The oxazole ring is stable to hydrolysis, but the aryl bromide is light-sensitive over long periods; use amber vials.

References

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